

3-(2-Chlorophenyl)propan-1-ol safety and hazards

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **3-(2-Chlorophenyl)propan-1-ol**

Cat. No.: **B1361494**

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An In-depth Technical Guide on the Safety and Hazards of **3-(2-Chlorophenyl)propan-1-ol**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the safety and hazard profile of **3-(2-Chlorophenyl)propan-1-ol** (CAS No: 6282-87-7). The information is compiled for professionals in research and drug development who may handle this compound. This document outlines chemical and physical properties, detailed hazard classifications, emergency first aid procedures, safe handling and storage protocols, and measures for accidental release. All personnel must familiarize themselves with this information before handling **3-(2-Chlorophenyl)propan-1-ol** to ensure a safe laboratory environment.

Chemical and Physical Properties

Proper identification and understanding of the physical properties of a chemical are foundational to its safe handling.

Property	Value	Reference
Chemical Name	3-(2-Chlorophenyl)propan-1-ol	[1] [2] [3]
CAS Number	6282-87-7	[1] [2]
Molecular Formula	C ₉ H ₁₁ ClO	[1] [2] [4]
Molecular Weight	170.64 g/mol	[1] [2]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	87-88°C at 0.2 Torr; 270.7°C at 760 mmHg	[1] [5]
Density	1.151 g/cm ³	[5]
Flash Point	117.5°C	[5]

Hazard Identification and GHS Classification

3-(2-Chlorophenyl)propan-1-ol is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to irritation and acute toxicity if swallowed.

- Signal Word: Warning [\[1\]](#)[\[2\]](#)[\[4\]](#)
- GHS Pictogram:
 -  alt text

Table of Hazard Statements

Code	Hazard Statement	References
H302	Harmful if swallowed.	[1] [4]
H315	Causes skin irritation.	[1] [2]
H319	Causes serious eye irritation.	[1] [2]
H335	May cause respiratory irritation.	[1] [2]

Table of Precautionary Statements

Type	Code	Precautionary Statement	References
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[1] [2]
P264		Wash hands and exposed skin thoroughly after handling.	[2]
P270		Do not eat, drink or smoke when using this product.	[6]
P271		Use only outdoors or in a well-ventilated area.	[2] [7]
P280		Wear protective gloves/protective clothing/eye protection/face protection.	[2] [7]
Response	P301+P317	IF SWALLOWED: Get medical help.	[6] [7]
P302+P352		IF ON SKIN: Wash with plenty of soap and water.	[1] [2] [7]
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[1] [2] [7]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes.	[1] [2] [7]

Remove contact lenses, if present and easy to do. Continue rinsing.

P332+P317 If skin irritation occurs: [2][7]
Get medical help.

P362+P364 Take off contaminated clothing and wash it [2][7]
before reuse.

Storage P403+P233 Store in a well-ventilated place. Keep container tightly closed. [2][7]

P405 Store locked up. [2][7][8]

Disposal P501 Dispose of contents/container in accordance with local, regional, national, and international regulations. [2][7]

Toxicological Profile

While specific quantitative toxicological data such as LD50 or LC50 values are not detailed in the referenced safety data sheets, the GHS hazard classifications indicate the following health effects:

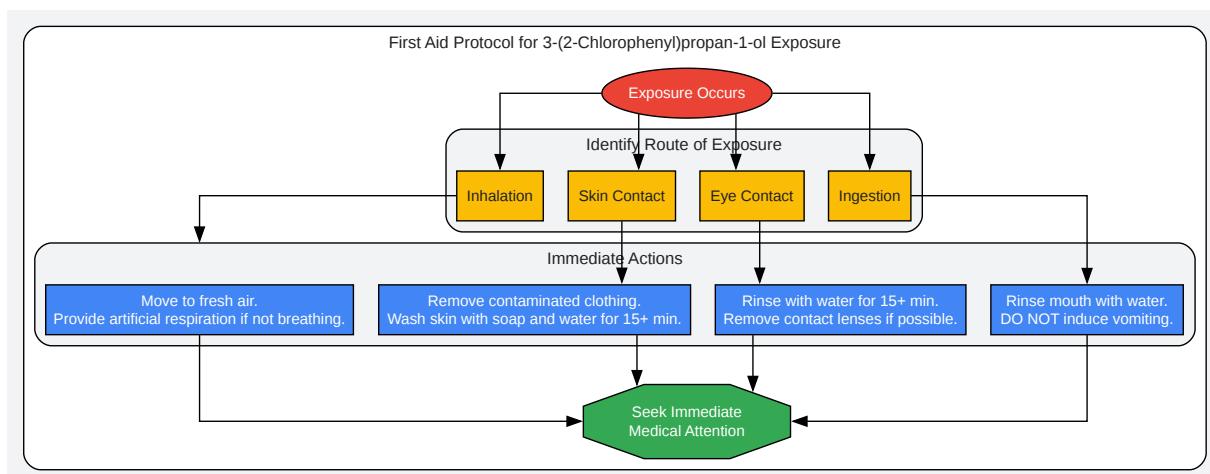
- Acute Oral Toxicity: The substance is classified as harmful if swallowed.[1][4]
- Skin Irritation: Direct contact is expected to cause skin irritation.[2]
- Eye Irritation: Direct contact is expected to cause serious eye irritation.[2]

- Respiratory Irritation: Inhalation of vapors or mists may cause irritation to the respiratory tract.[\[1\]](#)[\[2\]](#)

No information was available to classify the substance for carcinogenicity, mutagenicity, or reproductive toxicity.

Experimental Protocols: Emergency First Aid

Immediate and appropriate first aid is critical in the event of an exposure. The following protocols are based on standard chemical safety guidelines.



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Caption: Figure 1: General First Aid Workflow for Chemical Exposure.

Detailed First Aid Measures

- Inhalation: Remove the individual from the exposure area to fresh air immediately.[9] If breathing is difficult or has stopped, trained personnel should provide artificial respiration.[9] Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing and shoes. Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[9] If irritation develops or persists, get medical attention.
- Eye Contact: Immediately flush the eyes with large amounts of lukewarm water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[9] [10] Remove contact lenses if present and easy to do so. Seek immediate medical attention. [9]
- Ingestion: Do NOT induce vomiting.[11] If the person is conscious, rinse their mouth thoroughly with water.[7] Have the person drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Safe Handling and Storage Protocols

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation location.[8][12]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[6][7] A face shield may be required for splash hazards.
- Skin Protection: Wear chemically resistant, impervious gloves (e.g., nitrile rubber).[7] Gloves must be inspected before use. Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.
- Respiratory Protection: If ventilation is inadequate or if mists/vapors are generated, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[6][7]

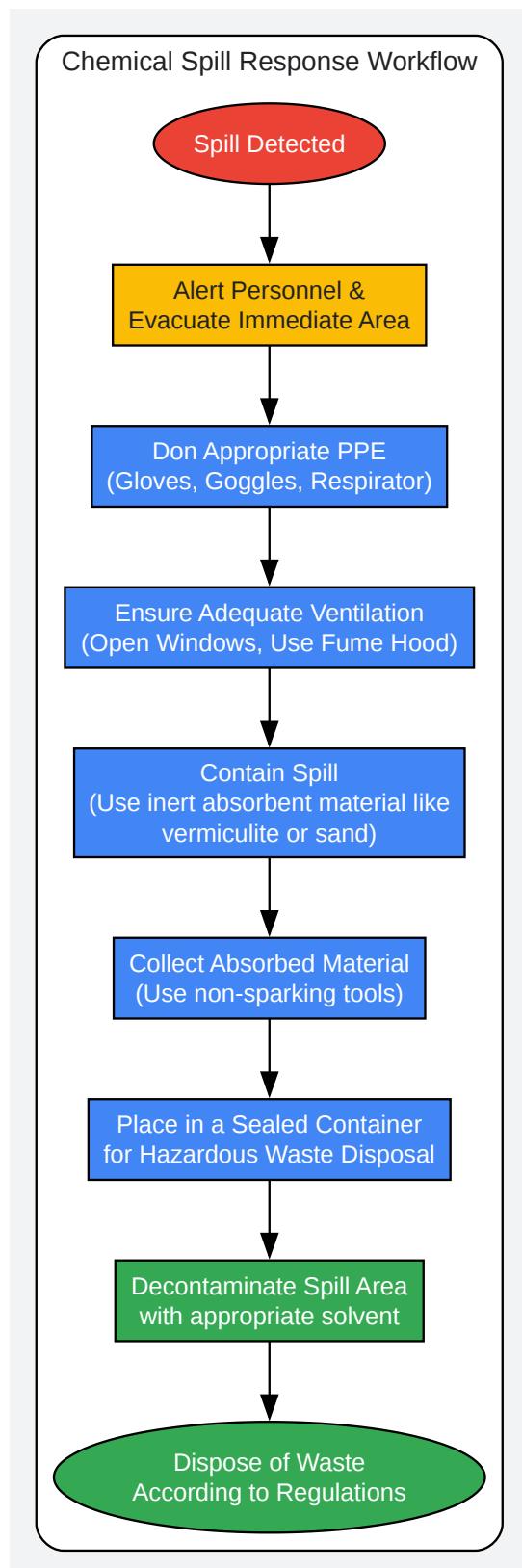
Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[7\]](#) Avoid breathing vapors or mists.[\[7\]](#) Practice good industrial hygiene, including washing hands before breaks and at the end of the workday.
- Storage: Store in a cool, dry, and well-ventilated place.[\[8\]](#) Keep containers tightly closed when not in use.[\[8\]](#) Store locked up and away from incompatible materials such as strong oxidizing agents and strong bases.[\[12\]](#)

Accidental Release and Firefighting Measures

Accidental Release Protocol

In the event of a spill, a systematic approach is necessary to ensure safety and minimize environmental contamination.



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Caption: Figure 2: Workflow for Handling a Chemical Spill.

- Containment: Prevent further leakage or spillage if it is safe to do so.[7] Use inert, non-combustible absorbent material (e.g., sand, vermiculite, or cat litter) to contain the spill.[13]
- Cleanup: Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[7]
- Environmental Precautions: Do not let the chemical enter drains or waterways.[7][14]

Firefighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, carbon dioxide (CO₂), or a water spray.[7][14]
- Specific Hazards: Combustion may produce toxic and corrosive gases, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[8]
- Protective Equipment for Firefighters: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[7][8][14]

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- To cite this document: BenchChem. [3-(2-Chlorophenyl)propan-1-ol safety and hazards]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1361494#3-2-chlorophenyl-propan-1-ol-safety-and-hazards>]

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